

Technical Guide: Optimal Storage Conditions for Solid 2-Bromo-5-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-5-methylaniline

Cat. No.: B1276313

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Audience: Researchers, Scientists, and Drug Development Professionals Subject: **2-Bromo-5-methylaniline** (CAS No. 583-69-7)

This guide provides a comprehensive overview of the recommended storage conditions for solid **2-Bromo-5-methylaniline**, a crucial reagent in various synthetic and developmental processes. Adherence to these guidelines is critical for maintaining the compound's purity, stability, and shelf-life, thereby ensuring the integrity of experimental outcomes.

Core Storage Recommendations

Solid **2-Bromo-5-methylaniline** requires controlled conditions to prevent degradation. The primary factors to control are temperature, atmosphere, and exposure to light and incompatible substances. The compound should be stored in a tightly sealed container to prevent moisture ingress and sublimation.

Quantitative Storage Parameters

The following table summarizes the key quantitative data for the optimal storage of **2-Bromo-5-methylaniline**, compiled from leading supplier safety data sheets.

| Parameter | Recommended Condition | Rationale |
|-------------------------|--|---|
| Temperature | 2°C to 8°C | Storing at refrigerated temperatures minimizes the rate of potential degradation reactions and reduces the risk of sublimation. |
| Atmosphere | Inert atmosphere (e.g., Argon or Nitrogen) | Recommended to prevent slow oxidation, as aniline derivatives can be sensitive to air over long-term storage. |
| Light Exposure | Store in the dark (amber vial) | The compound is listed as light-sensitive, and protection from light is crucial to prevent photochemical degradation. |
| Incompatible Substances | Segregate from strong oxidizing agents | Contact with strong oxidizers can lead to vigorous and potentially hazardous reactions, compromising sample integrity. |

General Experimental Protocol for Chemical Stability Assessment

While specific, detailed experimental protocols for **2-Bromo-5-methylaniline** are not publicly available, a general methodology for assessing the stability of a solid organic compound under various storage conditions is outlined below. This protocol can be adapted to evaluate the long-term stability of this and similar compounds.

Objective: To determine the optimal storage conditions by evaluating the degradation of **2-Bromo-5-methylaniline** under accelerated and long-term stress conditions.

Methodology:

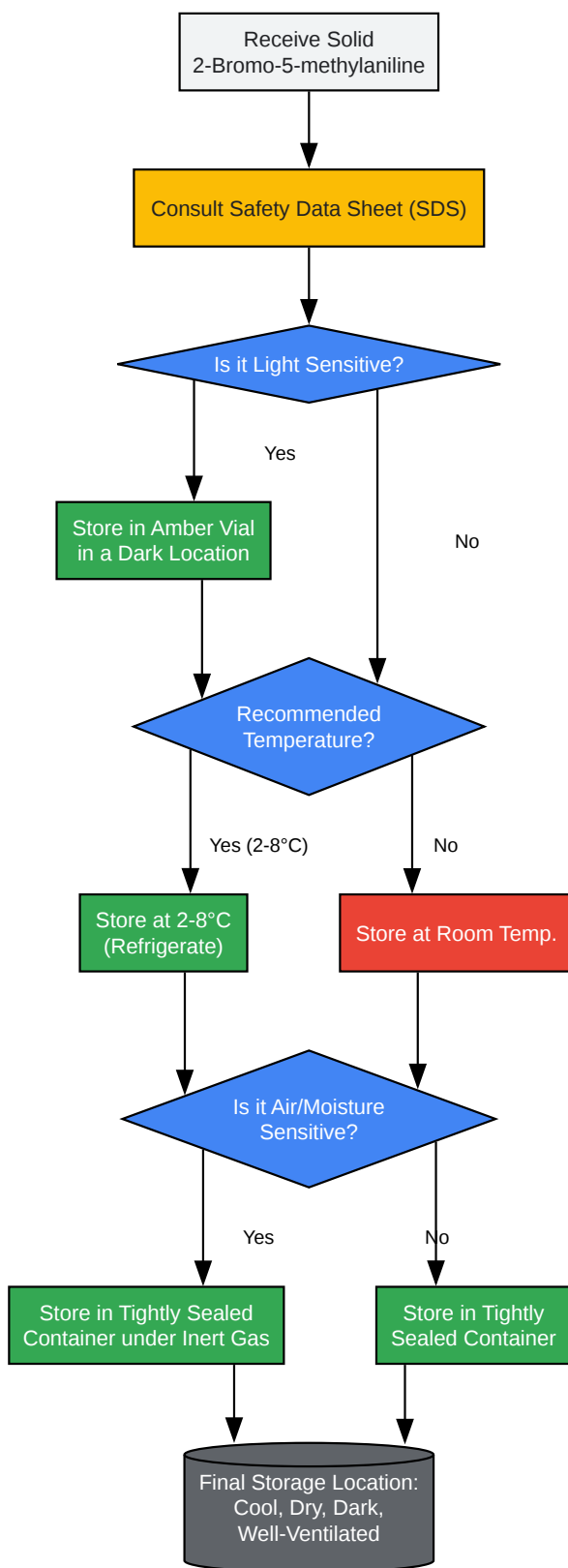
- Initial Characterization:

- Procure a high-purity sample of **2-Bromo-5-methylaniline**.
- Perform initial analysis to establish a baseline. Techniques should include:
 - High-Performance Liquid Chromatography (HPLC): To determine initial purity and establish a reference chromatogram.
 - Mass Spectrometry (MS): To confirm molecular weight and identify potential impurities.
 - Fourier-Transform Infrared Spectroscopy (FTIR): To obtain a reference infrared spectrum.
 - Appearance: Record the initial color and physical state.
- Stress Conditions Setup:
 - Aliquot the sample into multiple, identical amber glass vials with tightly sealed caps.
 - Expose different sets of samples to a matrix of conditions:
 - Temperature: -20°C (Freezer), 2-8°C (Refrigerator), 25°C/60% RH (ICH Long-Term), 40°C/75% RH (ICH Accelerated).
 - Light: Expose one set of samples at 25°C to controlled UV/Vis light (photostability chamber). Keep a parallel set in the dark as a control.
 - Atmosphere: Store one set of samples under an inert atmosphere (e.g., nitrogen) and another under ambient air.
- Time-Point Analysis:
 - At predetermined time points (e.g., 1, 3, 6, 12 months), retrieve samples from each storage condition.
 - Re-analyze the samples using the same techniques as in the initial characterization (HPLC, MS, FTIR, visual appearance).
- Data Evaluation:

- Purity: Compare the HPLC purity of the stressed samples to the baseline. A significant decrease in the main peak area or the appearance of new impurity peaks indicates degradation.
- Degradants: Use MS to identify the molecular weights of any new major impurities to hypothesize degradation pathways.
- Physical Changes: Note any changes in color (e.g., darkening) or physical form.
- Conclusion: Based on the data, determine the conditions under which the compound remains stable for the longest duration. The optimal storage condition is the one that best preserves the initial purity and physical characteristics.

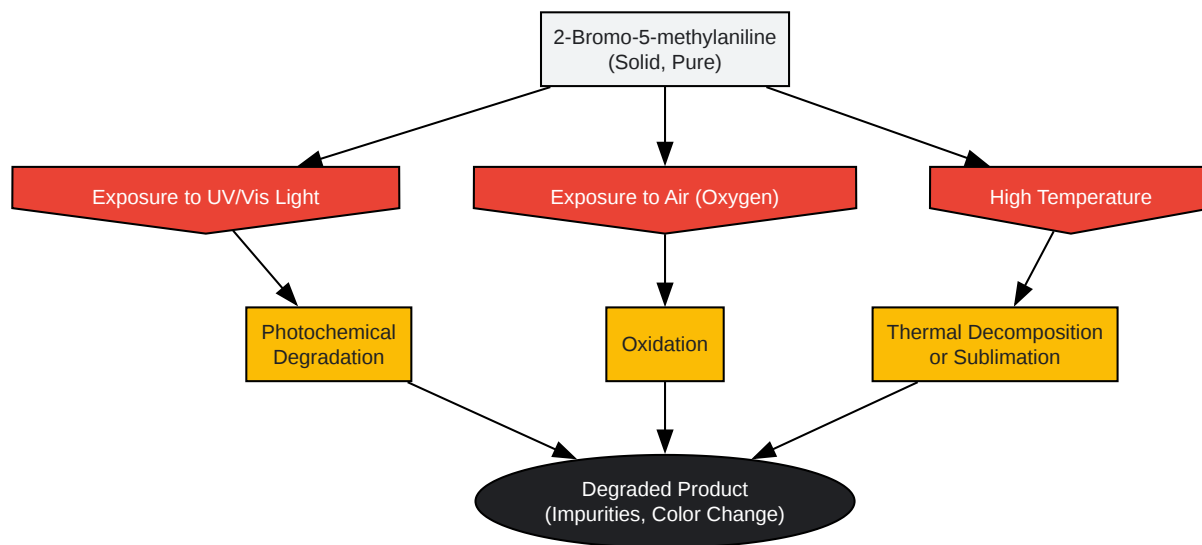
Visualized Workflow and Logic

The following diagrams illustrate the logical decision-making process for handling and storing **2-Bromo-5-methylaniline**.



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Caption: Decision workflow for storing **2-Bromo-5-methylaniline**.



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